

# Application Notes and Protocols for 2-(5-Methylisoxazol-3-yl)acetonitrile

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## Compound of Interest

Compound Name: 2-(5-Methylisoxazol-3-yl)acetonitrile

Cat. No.: B1365769

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety precautions, handling protocols, and relevant data for the use of **2-(5-Methylisoxazol-3-yl)acetonitrile** in a research and development setting.

## Safety and Hazard Information

**2-(5-Methylisoxazol-3-yl)acetonitrile** is a chemical compound that requires careful handling due to its potential health hazards. The following information is a summary of the known hazards and should be supplemented by a thorough review of the full Safety Data Sheet (SDS) before use.<sup>[1][2][3][4][5]</sup>

### 1.1 GHS Hazard Classification

The compound is classified with the following hazards:

- Harmful if swallowed (Acute toxicity, oral, Category 4).<sup>[3][5]</sup>
- Harmful in contact with skin (Acute toxicity, dermal, Category 4).<sup>[3]</sup>
- Causes skin irritation (Skin corrosion/irritation, Category 2).<sup>[3][5]</sup>
- Causes serious eye irritation (Serious eye damage/eye irritation, Category 2A).<sup>[3][5]</sup>

- Harmful if inhaled (Acute toxicity, inhalation, Category 4).[3]
- May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation, Category 3).[3][5]

### 1.2 Personal Protective Equipment (PPE)

To ensure personal safety, the following PPE should be worn when handling this compound:

- Eye and Face Protection: Safety glasses with side-shields or a face shield are mandatory.[5]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or flame-retardant antistatic protective clothing are required.[1]
- Respiratory Protection: A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if there is a risk of inhalation, especially when vapours or aerosols are generated.[1][2]

### 1.3 Handling and Storage

- Handling: Work in a well-ventilated area, preferably under a chemical fume hood.[1][2] Avoid contact with skin, eyes, and clothing.[1][5] Do not breathe dust, vapor, mist, or gas.[2] Wash hands thoroughly after handling.[4]
- Storage: Store in a tightly closed container in a dry and well-ventilated place.[1][4] Keep away from heat, sparks, open flames, and other ignition sources.[1][6] The recommended storage temperature is often between 2-8°C.[5]

### 1.4 First Aid Measures

In case of exposure, follow these procedures:

- If Swallowed: Rinse mouth with water.[5] Do NOT induce vomiting.[2] Immediately call a poison center or doctor.[2][4]
- If on Skin: Take off immediately all contaminated clothing.[1] Wash off with soap and plenty of water.[4][5] If skin irritation occurs, get medical advice.[4]

- If Inhaled: Move the person into fresh air.[4][5] If not breathing, give artificial respiration.[5] Call a poison center or doctor if you feel unwell.[6]
- If in Eyes: Rinse cautiously with water for several minutes.[4][6] Remove contact lenses, if present and easy to do.[4][6] Continue rinsing.[4][6] If eye irritation persists, get medical advice.[4]

### 1.5 Spill and Disposal

- Spills: Evacuate the area.[1] Wear appropriate PPE.[5] Absorb the spill with an inert material (e.g., sand, diatomaceous earth) and place it in a suitable, closed container for disposal.[5]
- Disposal: Dispose of waste in accordance with local, regional, and national regulations.[2]

## Data Presentation

### 2.1 Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C6H6N2O	[4]
Molecular Weight	122.12 g/mol	[4]
Melting Point	36-39 °C	[4]
Boiling Point	264.1±25.0 °C (Predicted)	[4]
Density	1.131±0.06 g/cm3 (Predicted)	[4]
Appearance	Solid	[7]

### 2.2 Toxicological Data

Test	Species	Route	Value	Reference
LD50	Mouse	Oral	617 mg/kg	[1]

### 2.3 GHS Hazard and Precautionary Statements

Type	Code	Statement	Reference
Hazard	H302	Harmful if swallowed.	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Hazard	H312	Harmful in contact with skin.	<a href="#">[3]</a> <a href="#">[4]</a>
Hazard	H315	Causes skin irritation.	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Hazard	H319	Causes serious eye irritation.	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Hazard	H332	Harmful if inhaled.	<a href="#">[3]</a> <a href="#">[4]</a>
Hazard	H335	May cause respiratory irritation.	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	<a href="#">[4]</a>
Precautionary	P270	Do not eat, drink or smoke when using this product.	<a href="#">[4]</a>
Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection.	<a href="#">[4]</a> <a href="#">[5]</a>
Precautionary	P301+P312	IF SWALLOWED: call a POISON CENTER or doctor/physician IF you feel unwell.	<a href="#">[4]</a>
Precautionary	P302+P352	IF ON SKIN: wash with plenty of soap and water.	<a href="#">[4]</a>
Precautionary	P304+P340	IF INHALED: Remove victim to fresh air and Keep at rest in a	<a href="#">[4]</a>

		position comfortable for breathing.	
Precautionary	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[4][5]
Precautionary	P405	Store locked up.	[4]
Precautionary	P501	Dispose of contents/container to an approved waste disposal plant.	[2]

## Experimental Protocols

The following is a general procedure for the synthesis of a related compound, 3-amino-5-methyl isoxazole, which can be adapted for reactions involving **2-(5-Methylisoxazol-3-yl)acetonitrile** with appropriate modifications based on the specific reaction scheme.

### 3.1 Synthesis of 3-amino-5-methyl isoxazole

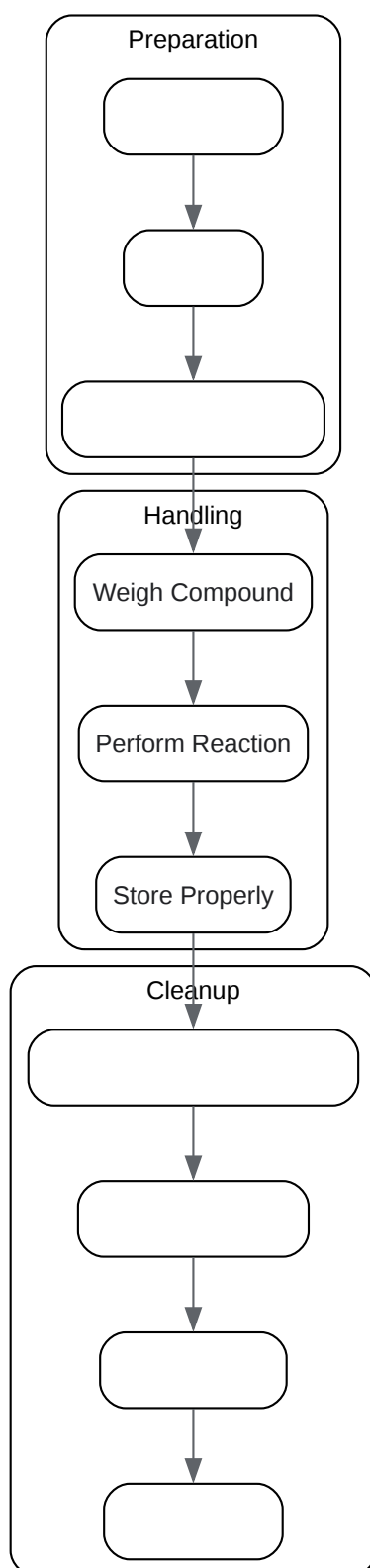
This synthesis involves a three-step process:

- Formation of Acetoacetonitrile:
  - Cool a solution of acetonitrile (0.25 mol) in tetrahydrofuran (50 mL) to -78 °C.
  - Under a nitrogen atmosphere, slowly add n-butyl lithium in n-hexane (0.28 mol).
  - Maintain the temperature and stir for 30 minutes.
  - Slowly add a solution of methyl acetate (0.28 mol) in tetrahydrofuran (40 mL) at -78 °C.
  - After the addition is complete, allow the mixture to stir at room temperature for 2 hours.

- Quench the reaction with 2N HCl to adjust the pH to 5-6.
- Extract the product with ethyl acetate.
- Dry the organic layer with anhydrous sodium sulfate and concentrate the solvent to obtain acetoacetonitrile.[8]
- Formation of Hydrazone:
  - Dissolve the acetoacetonitrile in an alcohol solvent.
  - Add p-toluenesulfonyl hydrazide.
  - Reflux the reaction mixture to form the corresponding hydrazone.[8]
- Ring Closure to form 3-amino-5-methyl isoxazole:
  - Dissociate hydroxylamine hydrochloride with potassium carbonate.
  - Add the hydrazone from the previous step.
  - Heat the mixture to facilitate the ring-closing reaction to yield 3-amino-5-methyl isoxazole.  
[8]

## Visualizations

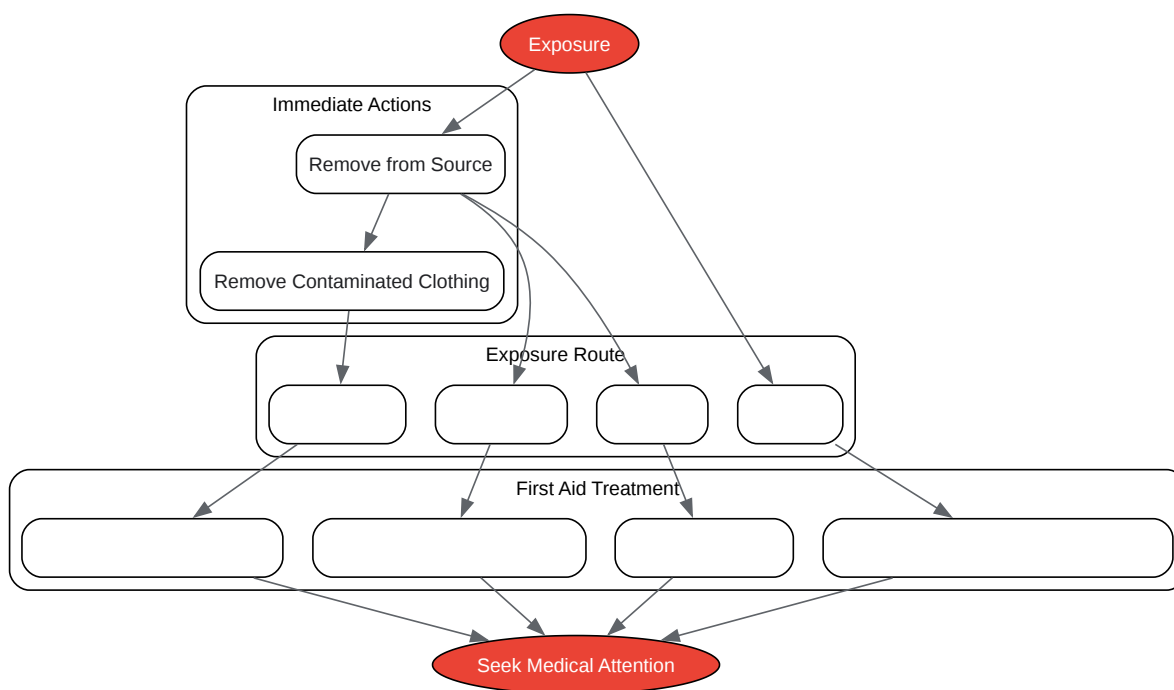
### 4.1 General Handling Workflow



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Caption: General workflow for handling **2-(5-Methylisoxazol-3-yl)acetonitrile**.

## 4.2 First Aid Workflow

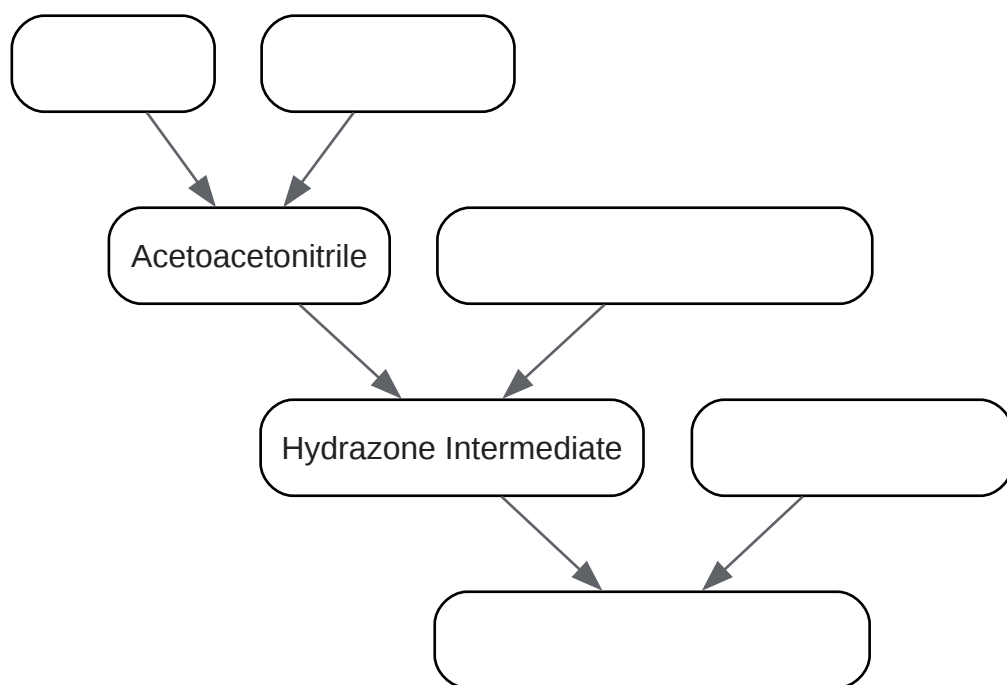


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Caption: First aid procedures for exposure to **2-(5-Methylisoxazol-3-yl)acetonitrile**.

## 4.3 General Synthesis Pathway





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